

Chemical structure and properties of 5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide

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Compound of Interest

Compound Name: 5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide

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An In-Depth Technical Guide to **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, and available experimental data for **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide**. This flavonoid glycoside, isolated from the roots of *Scutellaria baicalensis*, is a subject of interest for its potential pharmacological activities. This document consolidates known information on its physicochemical properties, and outlines general experimental approaches for its isolation. While specific biological activity and signaling pathway data for this particular compound are limited, the broader context of flavonoid activity from *Scutellaria baicalensis* is discussed.

Chemical Structure and Properties

5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide is a flavonoid glycoside with the molecular formula $C_{22}H_{20}O_{12}$ and a molecular weight of 476.39 g/mol ^[1]. It belongs to the flavone class of compounds, which are characterized by a 15-carbon skeleton consisting of two phenyl rings and a heterocyclic ring. The structure consists of a flavone backbone with hydroxyl groups at positions 5 and 6, a methoxy group at position 8, and a glucuronic acid moiety attached at the 7-O position.

While a definitive 2D chemical structure diagram for **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide** is not readily available in the reviewed literature, its constituent parts suggest a structure based on the flavone core.

Table 1: Physicochemical Properties of **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide**

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₀ O ₁₂	[1]
Molecular Weight	476.39 g/mol	[1]
Class	Flavonoid Glycoside	[1]
Natural Source	Scutellaria baicalensis	[1]

Experimental Protocols

Isolation and Purification from *Scutellaria baicalensis*

Specific, detailed experimental protocols for the isolation and purification of **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide** are not extensively documented in publicly available literature. However, general methods for the separation of flavonoids from the roots of *Scutellaria baicalensis* can be adapted. These methods typically involve solvent extraction followed by chromatographic separation.[2][3]

2.1.1. General Extraction Method

A common procedure for extracting flavonoids from dried and powdered roots of *Scutellaria baicalensis* involves the use of methanol.[2]

- Step 1: Extraction. A 10 g portion of dried, powdered root material is extracted three times with 100 mL of methanol for 15 minutes at 60°C.
- Step 2: Filtration. The resulting solution is filtered through Whatman No. 1 filter paper.
- Step 3: Re-extraction. The remaining solid residue is re-extracted twice more with methanol to ensure complete extraction of flavonoids.

- Step 4: Evaporation. The combined methanolic extracts are evaporated to dryness under vacuum at 40°C.
- Step 5: Storage. The resulting crude extract is stored at 4°C.

2.1.2. Chromatographic Separation

Further purification of the crude extract to isolate individual flavonoid glycosides like **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide** typically employs various chromatographic techniques. High-Performance Liquid Chromatography (HPLC) and High-Speed Counter-Current Chromatography (HSCCC) are commonly used for the separation of flavonoids from *Scutellaria baicalensis*.^[3] A semi-preparative HPLC method using a RP-18 column is a viable approach for isolating specific flavonoids.^[2]

- Column: Reversed-phase C18 (RP-18)
- Mobile Phase: A mixture of methanol, water, and acetic acid is often used. The exact ratio may need to be optimized for the specific compound.
- Detection: UV detection at a wavelength around 280 nm is suitable for flavonoids.

Due to the lack of a specific protocol, researchers would need to develop a gradient elution method and perform fraction collection followed by analytical techniques like LC-MS to identify the fraction containing **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide** based on its molecular weight.

Biological Activity and Signaling Pathways

Direct experimental data on the biological activity and associated signaling pathways of **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide** are not available in the current body of scientific literature. However, the flavonoids isolated from *Scutellaria baicalensis* are known to possess a wide range of pharmacological effects, including antioxidative, antineoplastic, and anti-inflammatory properties.^{[4][5][6]}

The biological activities of flavonoids are often attributed to their ability to modulate various signaling pathways. For instance, some flavonoids from *Scutellaria baicalensis* have been shown to influence pathways such as:

- NF- κ B signaling pathway: Involved in inflammation.
- MAPK signaling pathway: Plays a role in cell proliferation, differentiation, and apoptosis.
- JAK-STAT signaling pathway: Crucial for cytokine signaling.[7]

A related compound, 5,8-Dihydroxy-4',7-dimethoxyflavone, has been shown to induce heme oxygenase-1 (HO-1) expression through the ROS/p38 MAPK/Nrf2 signaling pathway, suggesting potential for treating heart fibrosis.[8] Another similar flavone, 5-Hydroxy-7-methoxyflavone, has been found to trigger mitochondrial-associated cell death in human colon carcinoma cells via reactive oxygen species (ROS) signaling.[9]

Given the structural similarities, it is plausible that **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide** may exhibit similar biological activities and interact with related signaling pathways. However, dedicated experimental studies are required to confirm this.

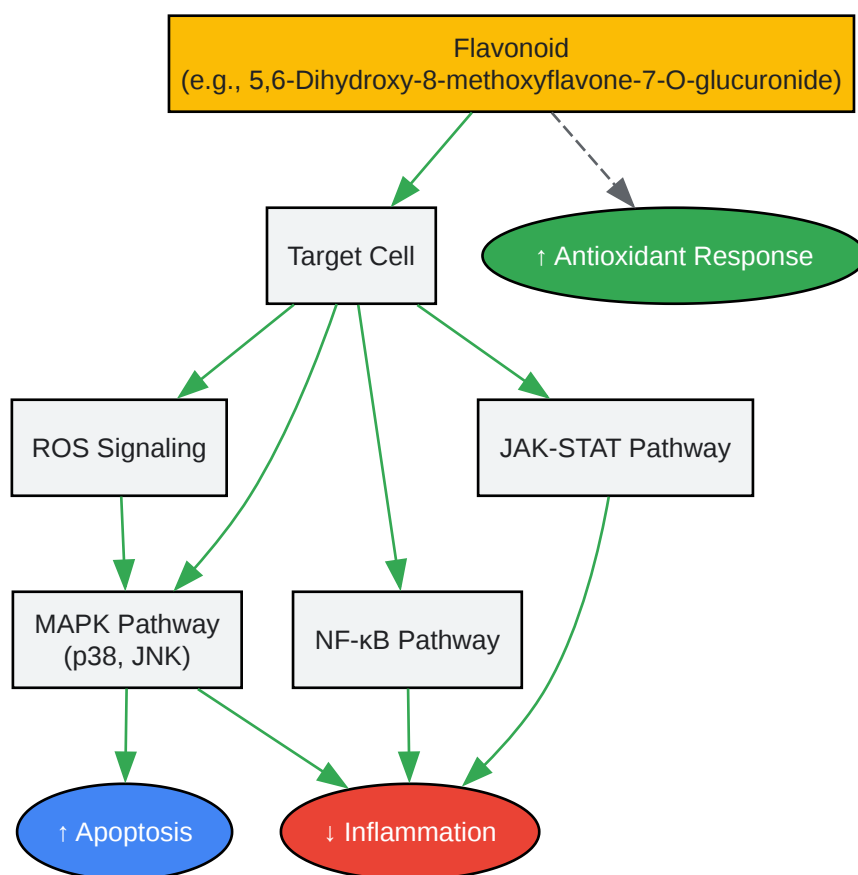
Diagram 1: General Flavonoid Isolation Workflow



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Caption: A generalized workflow for the isolation of flavonoids.

Diagram 2: Potential Signaling Pathways for Flavonoids



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Caption: Plausible signaling pathways modulated by flavonoids.

Conclusion and Future Directions

5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide is a known constituent of *Scutellaria baicalensis*, a plant with a rich history in traditional medicine. While its basic chemical properties are established, there is a significant gap in the scientific literature regarding its specific biological activities and mechanisms of action. Future research should focus on:

- **Definitive Structure Elucidation:** Obtaining and publishing the confirmed 2D and 3D structures of the molecule.
- **Development of Specific Isolation Protocols:** Creating and validating a detailed protocol for the efficient isolation and purification of this compound.

- **Biological Screening:** Conducting comprehensive in vitro and in vivo studies to determine its pharmacological profile, including its potential anti-inflammatory, antioxidant, and anticancer activities.
- **Mechanism of Action Studies:** Investigating the specific signaling pathways modulated by this flavonoid to understand its molecular targets.

Addressing these research gaps will be crucial in unlocking the potential therapeutic applications of **5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide**.

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- To cite this document: BenchChem. [Chemical structure and properties of 5,6-Dihydroxy-8-methoxyflavone-7-O-glucuronide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12372333#chemical-structure-and-properties-of-5-6-dihydroxy-8-methoxyflavone-7-o-glucuronide\]](https://www.benchchem.com/product/b12372333#chemical-structure-and-properties-of-5-6-dihydroxy-8-methoxyflavone-7-o-glucuronide)

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